

India's Organ Transplant Landscape: A Tale of Two Donors

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New Delhi, India - Under the National Organ and Transplant Program (**NOTP**), India has seen a significant volume of organ transplants, positioning it third globally in total transplant numbers. However, a deep dive into the data reveals a stark contrast between living and deceased donor rates, highlighting the nation's heavy reliance on living donors to meet the growing demand for organs. This guide provides a comparative analysis of deceased versus living donor rates, supported by recent data, and outlines the procedural framework governing organ donation in the country.

In 2024, India recorded over 15,000 living donors compared to just 1,128 deceased donors.^[1] This disparity underscores the critical challenge of increasing the deceased donation rate, which currently stands at less than one donor per million population, a figure significantly lower than that of many Western countries.^{[1][2]} Despite a record number of over 1,000 deceased donors for the first time in 2023, the gap between organ availability and demand remains immense, with tens of thousands of patients on the waiting list.^{[2][3]}

Comparative Analysis of Donor Rates (2019-2024)

The following table summarizes the quantitative data on living versus deceased organ donors and transplants in India under the **NOTP**.

Year	Total Transplants	Living Donor Transplants	Deceased Donor Transplants	Total Deceased Donors
2024	~18,900[1]	>15,000 (donors) [1]	1,128 (donors)[1]	1,128[1]
2023	18,378[4]	15,443	2,935[2]	1,037[5] / 1,028[3]
2022	-	-	-	941[3][5]
2019	12,625[6]	10,600 (84%)[6]	2,023 (16%)[6]	715[6]

Note: Data is compiled from various sources and may have slight variations in reporting. The number of deceased donor transplants can be higher than the number of deceased donors as one donor can contribute multiple organs.

Methodologies for Data Collection and Reporting

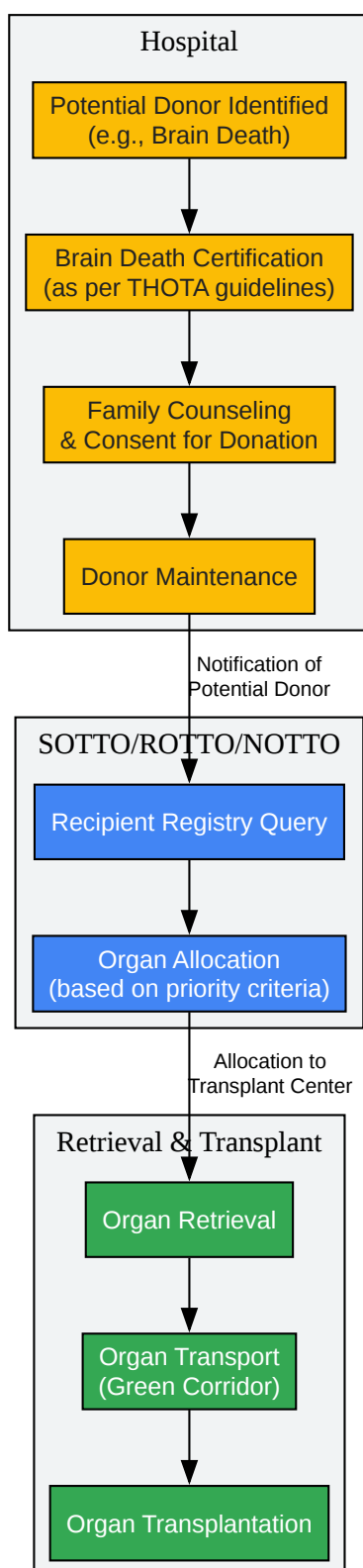
The data on organ donation and transplantation in India is managed under the framework of the Transplantation of Human Organs and Tissues Act, 1994. The National Organ and Tissue Transplant Organisation (NOTTO) serves as the apex body for overseeing these activities. The methodology for data collection and reporting is as follows:

- **National Registry:** All transplant centers and organ retrieval centers are mandated to be registered with the state authorities and are linked to the national registry maintained by NOTTO.
- **Data Submission:** Hospitals are required to submit data on all organ donations (both living and deceased) and transplants to their respective Regional Organ and Tissue Transplant Organizations (ROTTOS) or State Organ and Tissue Transplant Organizations (SOTTOs). This information is then collated by NOTTO.
- **Data Points Collected:** The data collected includes the type of donor (living or deceased), the organs and tissues retrieved, demographic information of the donor and recipient, and transplant outcomes.

- Annual Reports: NOTTO publishes annual reports that provide a comprehensive overview of the organ donation and transplantation statistics in the country.

Organ Donation and Allocation Workflow

The process from the identification of a potential deceased donor to the transplantation of organs is a coordinated effort involving multiple stakeholders. The following diagram illustrates the general workflow under the **NOTP**.



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